

Technical Synthesis Guide: 3-Pivalamidophenyl Dimethylcarbamate

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Compound of Interest

Compound Name: *3-Pivalamidophenyl dimethylcarbamate*

Cat. No.: *B14113511*

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CAS: 36829-12-6 Molecular Formula: $C_{14}H_{20}N_2O_3$ Molecular Weight: 264.32 g/mol Class: Carbamate / Cholinesterase Inhibitor Analog[1]

Part 1: Executive Summary & Retrosynthetic Analysis[1]

This guide details the synthesis of **3-Pivalamidophenyl dimethylcarbamate**, a structural analog of carbamate-based acetylcholinesterase (AChE) inhibitors such as neostigmine and rivastigmine.[1] The molecule features a meta-substituted benzene core with two distinct functionalities: a lipophilic pivalamide (N-acylated amine) and a dimethylcarbamate (O-acylated phenol).[1]

Strategic Logic

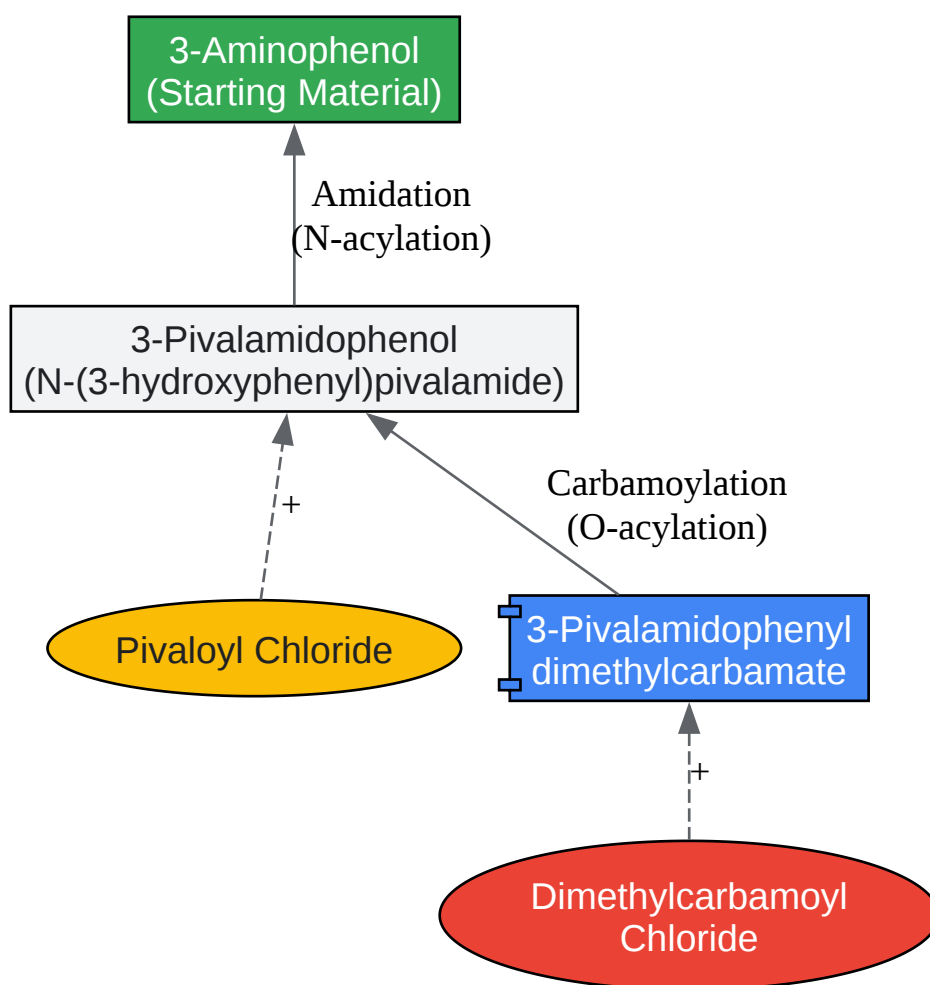
The synthesis hinges on the orthogonal reactivity of the amino ($-NH_2$) and hydroxyl ($-OH$) groups present in the starting material, 3-aminophenol.[1]

- **Nucleophilicity:** Under neutral or mildly basic conditions, the amine is significantly more nucleophilic than the phenol.[1]

- Selectivity: We can selectively acylate the amine first without protecting the phenol.[1]
- Activation: The phenol requires deprotonation (phenoxide formation) or catalytic activation to react efficiently with the less reactive dimethylcarbamoyl chloride.[1]

Therefore, the "Amide-First" Linear Pathway is the most robust and scalable route, minimizing protection/deprotection steps.[1]

Retrosynthetic Diagram[1]



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Figure 1: Retrosynthetic disconnection showing the stepwise assembly of the amide and carbamate functionalities.

Part 2: Detailed Synthesis Protocols

Route A: The Sequential Functionalization (Preferred)[1]

This route exploits the natural nucleophilic hierarchy of 3-aminophenol.[1]

Step 1: Selective N-Pivaloylation

Objective: Synthesize N-(3-hydroxyphenyl)pivalamide.[1] Principle: The amine reacts with pivaloyl chloride rapidly at low temperatures, while the phenol remains unreactive unless forced.[1]

- Reagents:
 - 3-Aminophenol (1.0 eq)[1]
 - Pivaloyl chloride (1.05 eq)[1]
 - Triethylamine (1.1 eq) or NaHCO_3 (sat.[1] aq.)
 - Solvent: Ethyl Acetate (EtOAc) or Dichloromethane (DCM)[1]

Protocol:

- Dissolution: Dissolve 3-aminophenol in EtOAc (10 mL/g) in a round-bottom flask. Add Triethylamine (1.1 eq).[1]
- Cooling: Cool the solution to 0–5°C using an ice bath.
- Addition: Add Pivaloyl chloride (1.05 eq) dropwise over 30 minutes. Note: Exothermic reaction.[1]
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 2–4 hours. Monitor by TLC (Mobile phase: Hexane/EtOAc 1:1).[1] The amine spot should disappear.[1]
- Workup:
 - Quench with water.[1][2][3]
 - Wash the organic layer with 1M HCl (to remove unreacted amine/pyridine) and then saturated NaHCO_3 . [1]

- Dry over MgSO_4 and concentrate in vacuo.
- Purification: Recrystallize from Toluene or Ethanol/Water if necessary.
- Expected Yield: 85–95%[\[1\]](#)
- Appearance: White to off-white solid.[\[1\]](#)

Step 2: O-Dimethylcarbamoylation

Objective: Synthesize **3-Pivalamidophenyl dimethylcarbamate**. Principle: The phenolic hydroxyl group is less nucleophilic and sterically hindered.[\[1\]](#) It requires a stronger base or higher temperature to react with dimethylcarbamoyl chloride (DMCC).[\[1\]](#)

- Reagents:
 - N-(3-hydroxyphenyl)pivalamide (Intermediate from Step 1) (1.0 eq)[\[1\]](#)
 - Dimethylcarbamoyl chloride (1.2 eq)[\[1\]](#)
 - Base: Potassium Carbonate (K_2CO_3 , 2.0 eq) or Sodium Hydride (NaH , 1.1 eq)[\[1\]](#)
 - Solvent: Acetonitrile (MeCN) or Acetone[\[1\]](#)

Protocol:

- Setup: In a clean, dry flask under nitrogen atmosphere, dissolve the intermediate in MeCN (10 mL/g).
- Activation: Add K_2CO_3 (powdered, 2.0 eq). Stir at RT for 30 minutes to facilitate phenoxide formation.
- Addition: Add Dimethylcarbamoyl chloride (1.2 eq).
- Reaction: Heat the mixture to reflux (approx. 80°C) for 6–12 hours. DMCC is less reactive than acyl chlorides; heat is often required to drive the reaction to completion.[\[1\]](#)
- Monitoring: Check TLC for the disappearance of the starting phenol.[\[1\]](#)

- Workup:
 - Cool to RT and filter off the inorganic salts.[1]
 - Concentrate the filtrate.[1][3]
 - Redissolve in EtOAc and wash with water and brine.[1]
- Purification:
 - The crude product may require purification via silica gel column chromatography (Gradient: 10% -> 40% EtOAc in Hexanes).[1]
 - Expected Yield: 70–85%[1]

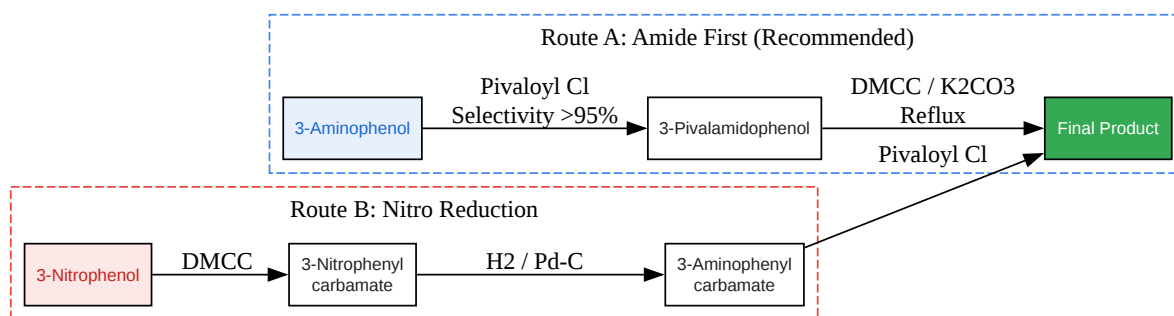
Route B: The Nitro-Reduction Alternative[1]

This route is useful if 3-aminophenol is unavailable or if oxidative stability of the amine is a concern during storage.[1]

- Carbamoylation: React 3-Nitrophenol with Dimethylcarbamoyl chloride (Base: K_2CO_3 , Solvent: Acetone, Reflux) to yield 3-Nitrophenyl dimethylcarbamate.[1]
- Reduction: Hydrogenate using H_2 (1 atm) and 10% Pd/C in Methanol. Note: Monitor carefully to avoid hydrogenolysis of the carbamate bond, though aryl carbamates are generally stable under mild hydrogenation.[1]
- Acylation: React the resulting 3-Aminophenyl dimethylcarbamate with Pivaloyl chloride (Base: Et_3N , Solvent: DCM) to yield the final product.

Part 3: Critical Process Parameters & Data

Reaction Pathway Comparison[1][3][4]



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Figure 2: Comparison of the direct "Amide-First" route vs. the "Nitro-Reduction" route.

Key Physicochemical Data

Parameter	Value / Condition	Note
Pivaloyl Chloride Reactivity	High	Exothermic; requires cooling (0°C).[1]
DMCC Reactivity	Moderate	Requires heat (Reflux) or strong base (NaH).[1]
Selectivity (Route A)	> 20:1 (N vs O)	Amine reacts significantly faster at pH < 10.[1]
Major Impurity	N,O-Bis-pivaloylated	Occurs if excess Pivaloyl chloride is used in Step 1.[1]
Safety Hazard	DMCC	Probable carcinogen; lachrymator.[1] Handle in fume hood.

Part 4: Safety & Handling

Dimethylcarbamoyl Chloride (DMCC):

- Toxicity: DMCC is an alkylating agent and a suspected carcinogen (IARC Group 2A).[1] It is corrosive and lachrymatory.[1][4]
- Hydrolysis: Reacts with water to release HCl and dimethylamine.[1]
- Neutralization: Spills should be treated with aqueous ammonia or concentrated NaOH to decompose the chloride.[1]

Pivaloyl Chloride:

- Corrosivity: Causes severe skin burns and eye damage.[1] Reacts violently with water.[1]

Part 5: References

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